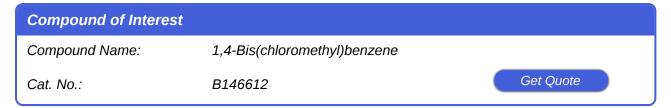




Thermodynamic Properties of p-Xylylene Dichloride: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of p-xylylene dichloride (**1,4-bis(chloromethyl)benzene**). The information is compiled from various scientific sources to serve as a valuable resource for professionals in research, development, and drug discovery. This document presents available quantitative data in structured tables, details relevant experimental methodologies, and includes diagrams to illustrate key processes.

Core Thermodynamic and Physical Properties

p-Xylylene dichloride is a solid organic compound with the chemical formula $C_8H_8Cl_2$. It is a key monomer in the synthesis of various polymers, most notably poly(p-phenylene vinylene) (PPV), which is utilized in chemical vapor deposition (CVD) processes.[1] An understanding of its thermodynamic properties is crucial for optimizing reaction conditions and ensuring process safety and efficiency.

Physical Properties

A summary of the key physical properties of p-xylylene dichloride is presented in Table 1. These values have been compiled from various chemical databases and literature sources.

Table 1: Physical Properties of p-Xylylene Dichloride



Property	Value	Source(s)
Molecular Formula	C ₈ H ₈ Cl ₂	[2][3]
Molecular Weight	175.06 g/mol	[3][4]
Appearance	White to light yellow crystalline solid	[1]
Melting Point	98-101 °C (371.15-374.15 K)	[1]
Boiling Point	254 °C (527.15 K)	[1]
Density	1.417 g/cm ³	[1]
Vapor Pressure	0.541 Pa at 25 °C (298.15 K)	[1]

Thermodynamic Properties

The available experimental thermodynamic data for p-xylylene dichloride is limited. Table 2 summarizes the known enthalpy of fusion.

Table 2: Enthalpy of Fusion of p-Xylylene Dichloride

Property	Value	Temperature (K)	Source(s)
Enthalpy of Fusion (ΔfusH)	23.97 kJ/mol	373.2	[5]

Note: Experimental data for the standard enthalpy of formation (ΔfH°) and heat capacity (Cp) of p-xylylene dichloride are not readily available in the searched literature. For critical applications, it is recommended to determine these values experimentally.

Experimental Protocols for Thermodynamic Property Determination

Accurate determination of thermodynamic properties requires precise experimental techniques. The following sections describe the general methodologies for measuring key thermodynamic parameters.

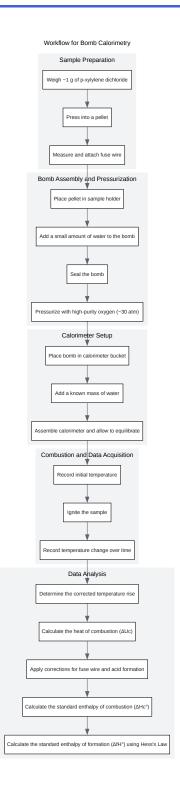


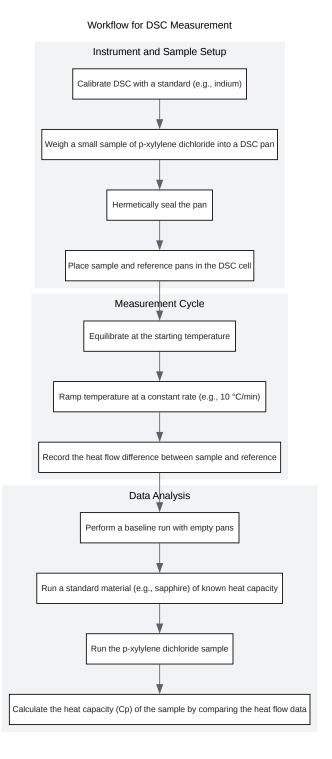
Enthalpy of Formation: Bomb Calorimetry

The standard enthalpy of formation of a solid organic compound containing chlorine, such as p-xylylene dichloride, can be determined using bomb calorimetry. This technique measures the heat of combustion at constant volume.

Experimental Workflow: Bomb Calorimetry









Apparatus Setup and Degassing Place the sample in a thermostated sample cell Connect the cell to a vacuum line and a pressure transducer Degas the sample by repeated freeze-pump-thaw cycles Equilibrium Measurement Set the desired temperature of the sample cell Allow the system to reach thermal and vapor pressure equilibrium Record the stable pressure reading Data Analysis Repeat measurements at various temperatures Plot In(P) vs. 1/T (Clausius-Clapeyron plot) Determine the enthalpy of sublimation/vaporization from the slope Fit data to an equation (e.g., Antoine equation) to describe the vapor pressure curve

Workflow for Static Vapor Pressure Measurement

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- To cite this document: BenchChem. [Thermodynamic Properties of p-Xylylene Dichloride: A
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